In-depth Technical Guide: 4-Nitroisothiazole Safety and Handling Precautions

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*4-Nitroisothiazole*
CAS No.:	*931-07-7*
Cat. No.:	*B042320*

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Disclaimer: This document provides a general overview of safety and handling precautions for **4-nitroisothiazole** based on available information for structurally related compounds. A specific Safety Data Sheet (SDS) for **4-nitroisothiazole** was not found during the literature search. Therefore, the information herein should be used as a preliminary guide only, and a comprehensive, substance-specific risk assessment should be conducted by qualified personnel before any handling or use of this compound. The absence of specific data does not imply that the substance is safe.

Introduction

4-Nitroisothiazole is a heterocyclic compound of interest to researchers in medicinal chemistry and materials science. As with any novel or sparsely documented chemical, understanding its potential hazards and implementing appropriate safety protocols is of paramount importance. This guide aims to provide a framework for the safe handling of **4-nitroisothiazole**, drawing upon safety data for analogous chemical structures, including other nitro-substituted and sulfur-containing heterocycles.

Hazard Identification and Classification

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While specific GHS classification for **4-nitroisothiazole** is unavailable, compounds with similar structural motifs (nitro group on an aromatic ring, isothiazole core) suggest the potential for the following hazards:

- Acute Toxicity: Harmful if swallowed, in contact with skin, or if inhaled.
- Skin Corrosion/Irritation: May cause skin irritation.
- Serious Eye Damage/Eye Irritation: May cause serious eye irritation.
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation.
- Carcinogenicity: Some nitroaromatic compounds are suspected of causing cancer.[1]

Precautionary Statements (Anticipated):

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[2][3][4]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[3][4][5][6]
- P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[3][5]
- P302+P352: IF ON SKIN: Wash with plenty of soap and water.[4][6]
- P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[2][3][4][7]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4][7][8]
- P405: Store locked up.[2][3][4][6][7]
- P501: Dispose of contents/container in accordance with local/regional/national/international regulations.[3]

Physical and Chemical Properties

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No experimental data for the physical and chemical properties of **4-nitroisothiazole** were found. For reference, the properties of some related compounds are presented below. It should be noted that these are not representative of **4-nitroisothiazole** and are for informational purposes only.

Property	2-Amino-5-nitrothiazole	4-Nitroaniline	4-Nitrothioanisole
Molecular Formula	C3H3N3O2S[9]	C6H6N2O2[10]	C7H7NO2S
Molecular Weight	145.15 g/mol [9]	138.12 g/mol [10]	169.20 g/mol
Appearance	Greenish-yellow to orange-yellow fluffy powder[11]	Yellow or brown powder[10]	Solid[2]
Melting Point	195-200 °C (dec.)[11]	146-149 °C[10]	No data available
Boiling Point	No information available[7]	332 °C[10]	No data available
Solubility in Water	No data available	0.8 mg/mL at 18.5 °C[10]	No data available[2]

Experimental Protocols for Safe Handling

Given the lack of specific data for **4-nitroisothiazole**, a cautious approach based on established laboratory safety protocols for handling hazardous chemicals is mandatory.

Personal Protective Equipment (PPE)

- Eye Protection: Chemical safety goggles or a face shield are essential to prevent eye contact.[8]
- Hand Protection: Wear compatible chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected prior to use.[2]
- Skin and Body Protection: A lab coat or chemical-resistant apron should be worn. Ensure that skin is not exposed.

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- Respiratory Protection: If there is a risk of generating dust or aerosols, a NIOSH-approved respirator with an appropriate cartridge should be used in a well-ventilated area.[7]

Engineering Controls

- Work with **4-nitroisothiazole** should be conducted in a certified chemical fume hood to minimize inhalation exposure.
- Ensure eyewash stations and safety showers are readily accessible.

Handling and Storage

- Handling: Avoid contact with skin, eyes, and clothing.[5] Avoid the formation of dust and aerosols.[7] Do not eat, drink, or smoke when using this product.[5][7] Wash hands thoroughly after handling.[5][7]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area.[5][6][7] Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[11][12] Store locked up.[2][3][6][7]

First-Aid Measures

In the event of exposure, follow these general first-aid procedures and seek immediate medical attention.

- If Inhaled: Remove the victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration.[2][7]
- In Case of Skin Contact: Immediately wash with plenty of soap and water. Remove contaminated clothing and wash it before reuse.[7]
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[7]
- If Swallowed: Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth. Do NOT induce vomiting.[5][7][8]

Accidental Release Measures

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- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate personal protective equipment (see Section 4.1). Avoid breathing dust.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[2]
- Methods for Cleaning Up: Carefully sweep up, shovel, or vacuum the spilled material and place it in a suitable, closed container for disposal.[2] Avoid generating dust.

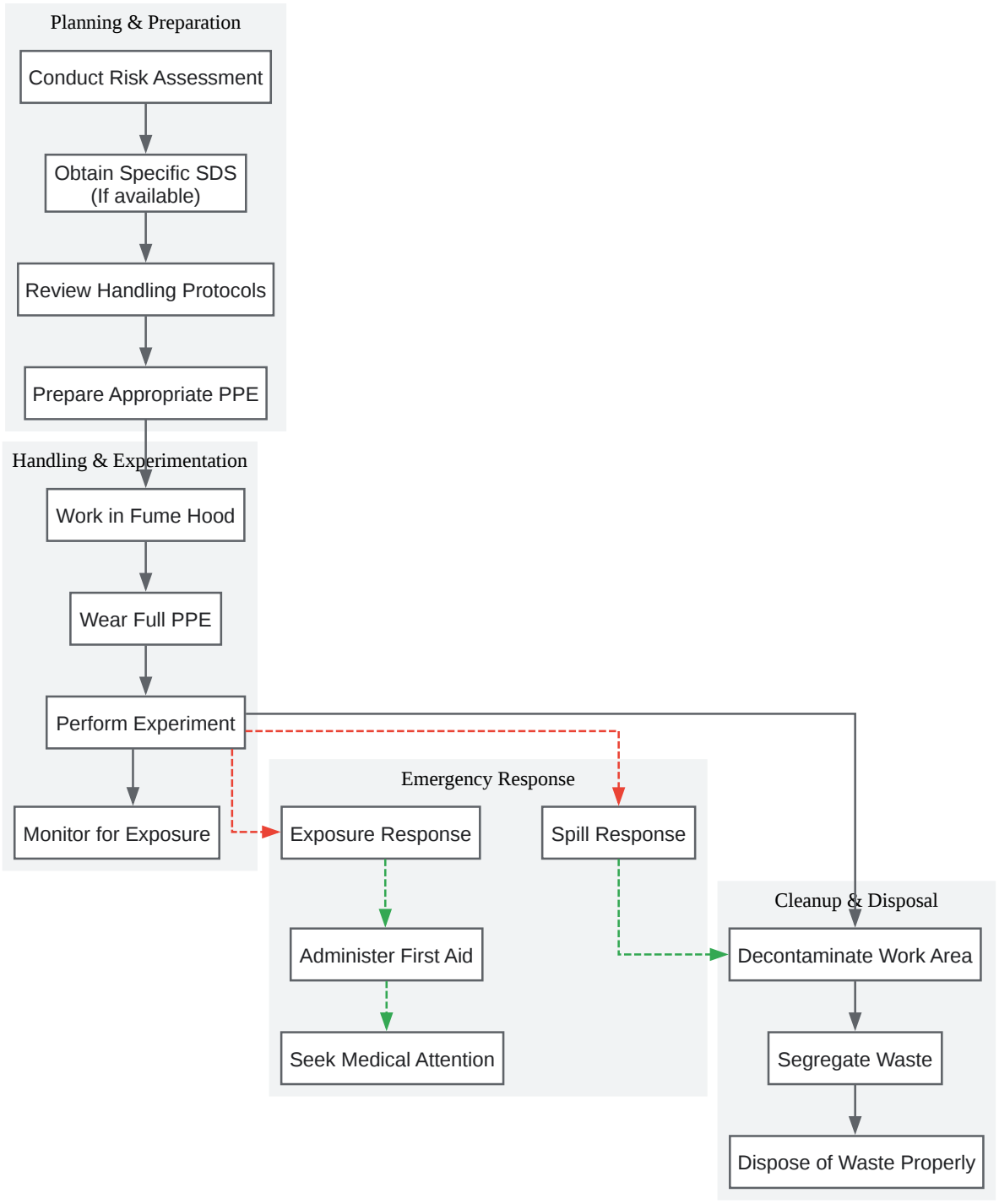
Disposal Considerations

Dispose of contents and container in accordance with all local, regional, national, and international regulations.[3][7] Do not dispose of with other waste.

Logical Workflow for Safe Handling

The following diagram illustrates a logical workflow for the safe handling of **4-nitroisothiazole**.

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Caption: Logical workflow for the safe handling of **4-nitroisothiazole**.

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